

# NADPH tetrasodium salt HPLC purity validation

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## Compound Focus: Nadph tetrasodium salt

CAS No.: 2646-71-1

Cat. No.: S649674

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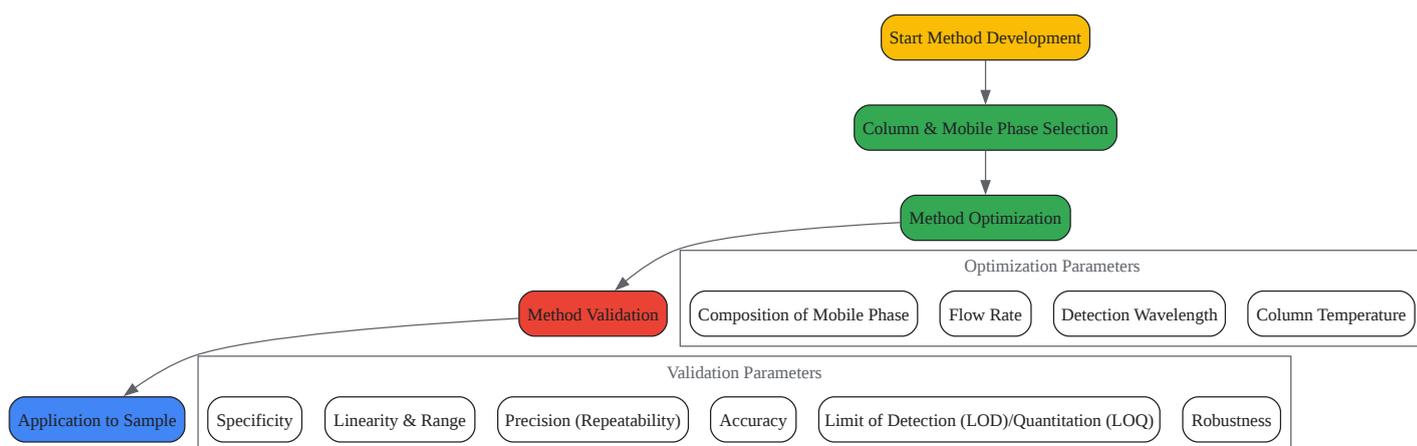
## NADPH Tetrasodium Salt: Key Specifications

The table below summarizes the basic information available for **NADPH tetrasodium salt**, which is a ubiquitous coenzyme acting as an electron donor in reactions utilizing dehydrogenase and reductase enzymes [1].

Property	Description
CAS Number	2646-71-1 [1]
Empirical Formula	$C_{21}H_{26}N_7O_{17}P_3 \cdot 4Na$ [1]
Form	Yellow solid [1]
Purity	≥90% by HPLC; ≥93% by enzymatic assay [1]
Solubility	50 mg/mL in Water [1]
Storage	-20°C; Hygroscopic [1]

## Standard Workflow for HPLC Purity Validation

While specific methods for NADPH were not found, the general workflow for HPLC method development and validation is well-established. The following diagram illustrates the key stages, drawing on examples from the analysis of other compounds [2].



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### Key steps in the workflow include:

- **Method Optimization:** This involves selecting the right column (typically a reverse-phase C18 column) and fine-tuning the mobile phase composition, flow rate, and detection parameters to achieve optimal separation of NADPH from its impurities [2]. Statistical tools like the Box-Behnken Design can be used to efficiently model the interaction of these variables [2].
- **Method Validation:** The optimized method must be rigorously validated. This process involves testing parameters such as **specificity** (ensuring the signal is only from NADPH), **linearity** (across a defined concentration range), **precision** (repeatability of results), and **accuracy** (how close the result is to the true value) [2] [3].

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## References

1. NADPH, Tetrasodium Salt - CAS 2646-71-1 - Calbiochem [merckmillipore.com]
2. Rapid Analytical Method Development and Validation of RP ... [pmc.ncbi.nlm.nih.gov]
3. Development of a novel liquid chromatography-tandem ... [nature.com]

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